

# LmNADK1-IN-1: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *LmNADK1-IN-1*

Cat. No.: *B15567545*

[Get Quote](#)

For Immediate Release

This technical guide provides a comprehensive overview of **LmNADK1-IN-1**, a potent and specific inhibitor of the nicotinamide adenine dinucleotide kinase 1 (NADK1) from the pathogenic bacterium *Listeria monocytogenes*. This document is intended for researchers, scientists, and drug development professionals interested in the study of bacterial metabolism and the development of novel antibacterial agents.

## Introduction

*Listeria monocytogenes* is a facultative intracellular pathogen responsible for the severe foodborne illness, listeriosis. The emergence of antibiotic-resistant strains necessitates the discovery of novel therapeutic targets. NADK1, an essential enzyme in the NAD(P) biosynthesis pathway, represents a promising target for the development of new anti-listerial drugs. **LmNADK1-IN-1** has been identified as a potent inhibitor of this enzyme, making it a valuable tool for target validation and as a lead compound for drug discovery programs.

## Chemical Structure and Properties

**LmNADK1-IN-1** is a di-adenosine derivative. The precise chemical structure and properties are detailed in the tables below.

Table 1: Physicochemical Properties of **LmNADK1-IN-1**

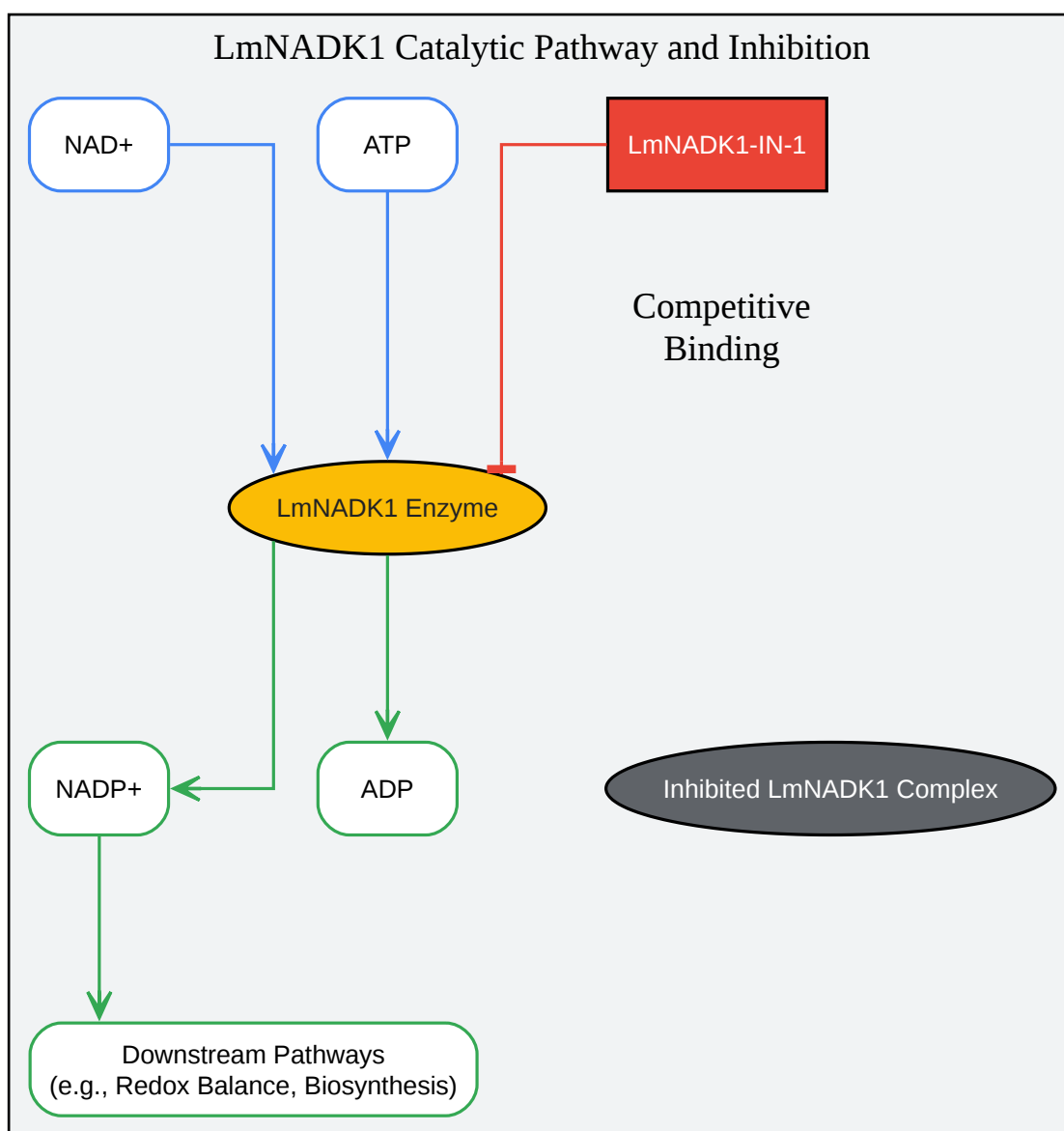
Property	Value
Molecular Formula	C <sub>25</sub> H <sub>28</sub> N <sub>10</sub> O <sub>8</sub>
Molecular Weight	600.56 g/mol
SMILES	<chem>C#C[C@H]1O--INVALID-LINK--[C@@H]1O"&gt;C@Hn1cnc2c(N)ncnc12.C#C[C@H]1O--INVALID-LINK--[C@@H]1O"&gt;C@Hn1cnc2c(N)ncnc12</chem>
InChI	InChI=1S/2C12H14N5O4/c21-2-5-21-11(19)9(18)8(5)17-4-16-6-7(13)14-3-15-10(6)17/h21,3-5,8-9,11,18-19H,13H2/t2*5-,8-,9-,11-/m11/s1

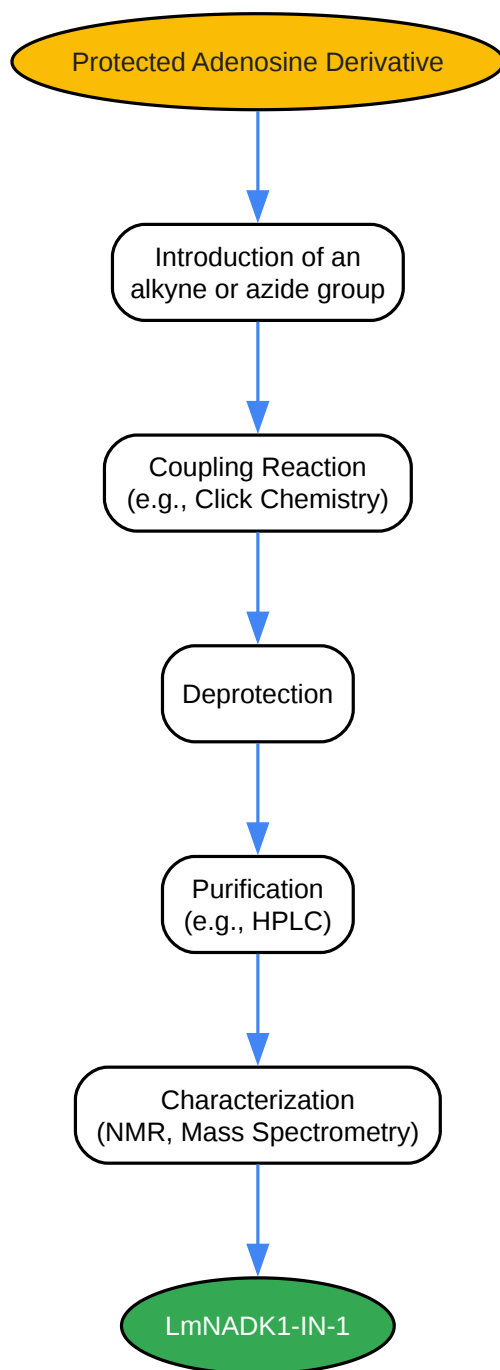
Table 2: Biological Activity of **LmNADK1-IN-1**

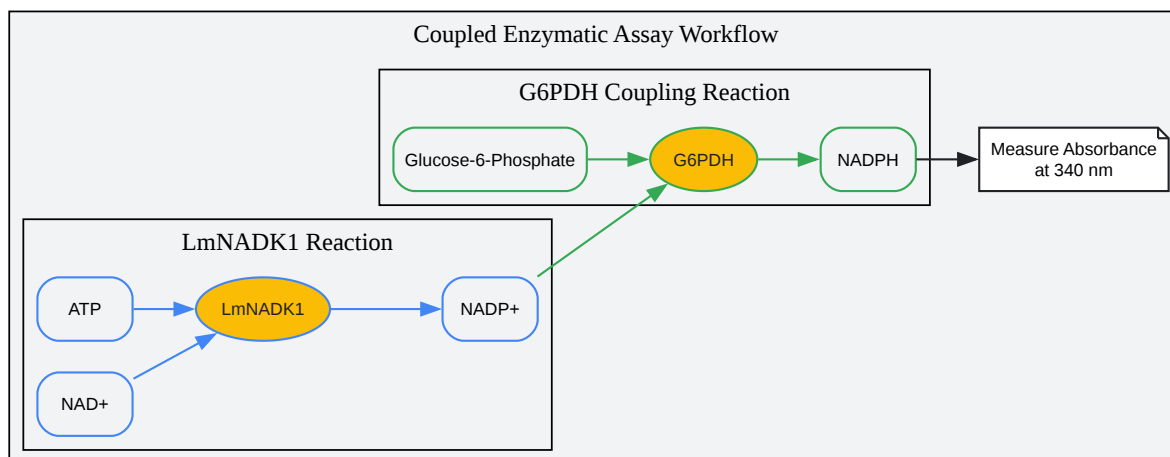
Parameter	Value
Target	Listeria monocytogenes NADK1 (LmNADK1)
Ki	54 nM[1]
Mechanism of Action	Competitive inhibitor

## Mechanism of Action

**LmNADK1-IN-1** functions as a competitive inhibitor of LmNADK1. It binds to the active site of the enzyme, preventing the binding of the natural substrate, NAD<sup>+</sup>. This inhibition blocks the synthesis of NADP<sup>+</sup>, a crucial molecule for various cellular processes, including antioxidant defense and fatty acid biosynthesis. The depletion of the NADP(H) pool ultimately leads to bacterial cell death.







[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [LmNADK1-IN-1: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15567545#lmnadk1-in-1-chemical-structure-and-properties\]](https://www.benchchem.com/product/b15567545#lmnadk1-in-1-chemical-structure-and-properties)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)